

Spectroscopic data of 3,7,2',4'-Tetramethoxy-5-hydroxyflavone (NMR, IR, MS)

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Compound of Interest

Compound Name: 3,7,2',4'-Tetramethoxy-5-hydroxyflavone

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Spectroscopic Analysis of Hydroxylated Flavonoids: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Flavonoids are a diverse group of polyphenolic compounds ubiquitously found in plants, many of which are recognized for their significant biological activities. The specific hydroxylation and methoxylation patterns on the flavonoid scaffold are critical determinants of their chemical properties and pharmacological effects. This technical guide focuses on the spectroscopic characterization of a specific flavone, **3,7,2',4'-Tetramethoxy-5-hydroxyflavone**.

Important Note on Data Availability: As of the latest literature review, a complete set of experimentally verified spectroscopic data (^1H NMR, ^{13}C NMR, IR, and MS) for **3,7,2',4'-Tetramethoxy-5-hydroxyflavone** is not readily available in public databases and scientific publications. The structural complexity and the vast number of possible flavonoid isomers necessitate precise spectroscopic analysis for unambiguous identification.

Therefore, this guide will provide:

- A summary of spectroscopic data for a closely related isomer, 5-Hydroxy-3,7,3',4'-tetramethoxyflavone, to offer insights into the expected spectral characteristics.
- Detailed, generalized experimental protocols for the spectroscopic analysis of flavonoids.
- Visual diagrams illustrating key experimental workflows and the structure of the target compound.

Spectroscopic Data of a Related Isomer: 5-Hydroxy-3,7,3',4'-tetramethoxyflavone

To provide a frame of reference, the following tables summarize the reported spectroscopic data for 5-Hydroxy-3,7,3',4'-tetramethoxyflavone. It is crucial to note that the positions of the methoxy groups will significantly alter the chemical shifts in NMR and fragmentation patterns in mass spectrometry for the requested compound.

Table 1: NMR Spectroscopic Data of 5-Hydroxy-3,7,3',4'-tetramethoxyflavone

¹ H NMR (500 MHz, Chloroform-d)	¹³ C NMR (125 MHz, Chloroform-d, simulated)
Chemical Shift (δ) ppm	Chemical Shift (δ) ppm
Data not available in a compiled format	Simulated data, specific peak assignments not provided

Note: While simulated NMR data for 5-Hydroxy-3,7,3',4'-tetramethoxyflavone is available, experimental data from peer-reviewed literature is not consistently reported in a compiled format.

Table 2: Infrared (IR) Spectroscopic Data of a Flavonoid Skeleton

The IR spectrum of a flavonoid is characterized by several key absorption bands. While specific data for the target compound is unavailable, typical vibrational frequencies for the flavonoid core are presented below.

Functional Group	Vibrational Mode	Typical Wavenumber (cm ⁻¹)
O-H (hydroxyl)	Stretching	3600 - 3200
C-H (aromatic)	Stretching	3100 - 3000
C=O (carbonyl)	Stretching	1660 - 1610
C=C (aromatic)	Stretching	1600 - 1450
C-O-C (ether)	Asymmetric Stretching	1275 - 1200
C-O-C (ether)	Symmetric Stretching	1150 - 1020
C-H (aromatic)	Out-of-plane Bending	900 - 675

Table 3: Mass Spectrometry (MS) Data of 5-Hydroxy-3,7,3',4'-tetramethoxyflavone

Parameter	Value
Molecular Formula	C ₁₉ H ₁₈ O ₇
Average Mass	358.3420 Da
Monoisotopic Mass	358.10525 Da[1]

Experimental Protocols

The following are detailed, generalized methodologies for obtaining the spectroscopic data for a flavonoid such as **3,7,2',4'-Tetramethoxy-5-hydroxyflavone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the carbon-hydrogen framework of the molecule.

Methodology:

- **Sample Preparation:** Dissolve 5-10 mg of the purified flavonoid in approximately 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , or Methanol-d_4) in a 5 mm NMR tube. The choice of solvent depends on the solubility of the compound.
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- **^1H NMR Acquisition:**
 - Acquire a one-dimensional proton NMR spectrum.
 - Typical parameters include a $30\text{-}45^\circ$ pulse angle, a spectral width of 12-16 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-3 seconds.
 - The number of scans can range from 16 to 64, depending on the sample concentration.
- **^{13}C NMR Acquisition:**
 - Acquire a one-dimensional carbon NMR spectrum using a proton-decoupled pulse sequence.
 - Typical parameters include a $30\text{-}45^\circ$ pulse angle, a spectral width of 200-250 ppm, and a longer relaxation delay (2-5 seconds) to ensure quantitative data for all carbon environments.
 - A larger number of scans (e.g., 1024 or more) is typically required due to the lower natural abundance of the ^{13}C isotope.
- **2D NMR Experiments (for structural elucidation):**
 - COSY (Correlation Spectroscopy): To identify proton-proton spin-spin couplings.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded proton and carbon atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between protons and carbons, which is crucial for assigning the positions of substituents.

- **Data Processing:** Process the raw data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to an internal standard (e.g., TMS at 0.00 ppm).

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Methodology:

- **Sample Preparation:**
 - **KBr Pellet Method:** Mix a small amount of the solid sample (1-2 mg) with dry potassium bromide (KBr) powder (100-200 mg). Grind the mixture to a fine powder and press it into a thin, transparent pellet using a hydraulic press.
 - **Attenuated Total Reflectance (ATR):** Place a small amount of the solid sample directly onto the ATR crystal. This method requires minimal sample preparation.
- **Instrumentation:** Use a Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:**
 - Record a background spectrum of the empty sample compartment (or the clean ATR crystal).
 - Place the sample in the spectrometer and record the sample spectrum.
 - Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio. The data is usually collected in the range of 4000-400 cm^{-1} .
- **Data Processing:** The software automatically subtracts the background spectrum from the sample spectrum to produce the final infrared spectrum.

Mass Spectrometry (MS)

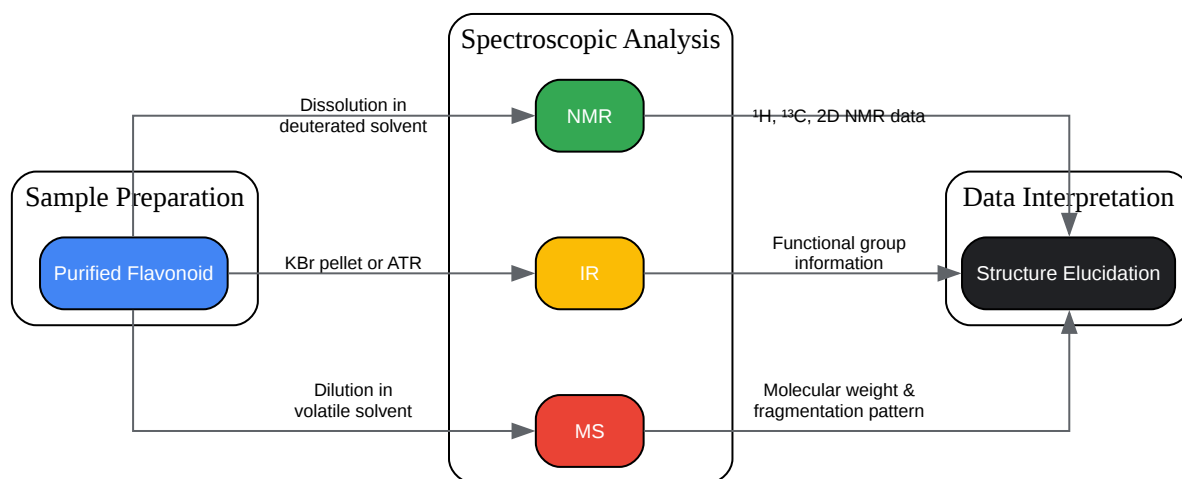
Objective: To determine the molecular weight and elemental composition, and to study the fragmentation pattern for structural elucidation.

Methodology:

- **Sample Preparation:** Dissolve a small amount of the sample in a suitable solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 µg/mL.
- **Instrumentation:** A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap mass spectrometer, coupled with a suitable ionization source is preferred. Electrospray ionization (ESI) is commonly used for flavonoids.
- **Data Acquisition:**
 - **Full Scan MS:** Acquire a full scan mass spectrum to determine the accurate mass of the molecular ion (e.g., $[M+H]^+$ in positive ion mode or $[M-H]^-$ in negative ion mode). This allows for the determination of the elemental formula.
 - **Tandem MS (MS/MS):** Select the molecular ion as the precursor ion and subject it to collision-induced dissociation (CID). The resulting fragment ions provide valuable structural information.
- **Data Analysis:** Analyze the mass spectra to identify the molecular ion and characteristic fragment ions. The fragmentation pattern can help to deduce the positions of the methoxy and hydroxyl groups.

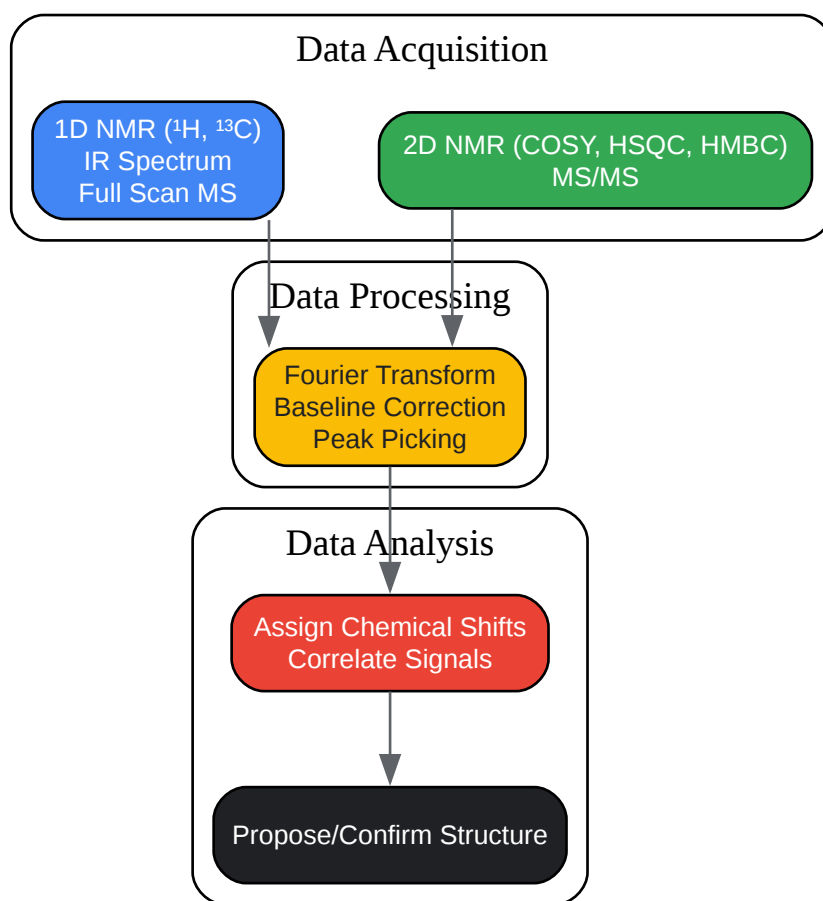
Visualizations

The following diagrams illustrate the general workflows and the chemical structure of the target compound.



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Caption: General workflow for the spectroscopic analysis of a flavonoid.



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References

- 1. NP-MRD: Showing NP-Card for 5-Hydroxy-3, 7,3',4'-tetramethoxyflavone (NP0043818) [np-mrd.org]
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